

Introduction: A Pivotal Building Block in Modern Kinase Inhibition

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Compound of Interest

Compound Name: 5-Chlorobenzo[d][1,3]dioxol-4-amine

CAS No.: 379228-45-2

Cat. No.: B1250420

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5-Chlorobenzo[d][1,3]dioxol-4-amine is a substituted aniline derivative whose significance in medicinal chemistry far outweighs its relatively simple structure. While not a therapeutic agent itself, it serves as a crucial, high-value intermediate in the synthesis of complex pharmaceutical compounds. Its primary claim to notability is its role as a key structural component of Saracatinib (AZD0530), an investigational dual-specific inhibitor of c-Src and Abl tyrosine kinases.[3][4] Kinases are fundamental regulators of cellular signaling, and their dysregulation is a hallmark of many cancers, making them prime targets for drug development.[5]

The benzodioxole moiety is a recognized "privileged scaffold" in drug discovery, appearing in numerous bioactive compounds and valued for its ability to form key interactions with biological targets.[6][7] This guide provides a comprehensive technical overview of 5-Chlorobenzo[d][1,3]dioxol-4-amine, covering its chemical properties, a robust synthesis protocol, its strategic application in drug design, and essential safety protocols to empower researchers in its effective and safe utilization.

Section 1: Physicochemical and Spectroscopic Profile

Understanding the fundamental properties and expected analytical signature of a compound is the bedrock of its successful application in research.

Core Properties

All quantitative data for 5-Chlorobenzo[d][1,2]dioxol-4-amine is summarized in the table below for ease of reference.

Property	Value	Source(s)
CAS Number	379228-45-2	[Matrix Scientific]
Molecular Formula	C ₇ H ₆ ClNO ₂	[Matrix Scientific]
Molecular Weight	171.58 g/mol	[Matrix Scientific]
Canonical SMILES	<chem>C1=C(C2=C(C=C1Cl)OCO2)N</chem>	[PubChem]
Appearance	Expected to be a solid at STP	General
InChI Key	BFNFQVDPKWQGJR-UHFFFAOYSA-N	[PubChem]

Predicted Spectroscopic Signature

While specific spectra for this compound are not widely published, its structure allows for a confident prediction of its key spectroscopic features. These predictions are essential for reaction monitoring and quality control.

- ¹H NMR (Proton NMR): In a solvent like DMSO-d₆, the spectrum would be expected to show:
 - Two aromatic protons on the benzodioxole ring, likely appearing as doublets between 6.0-7.0 ppm.
 - A singlet for the two protons of the methylenedioxy group (-O-CH₂-O-) around 6.0 ppm.

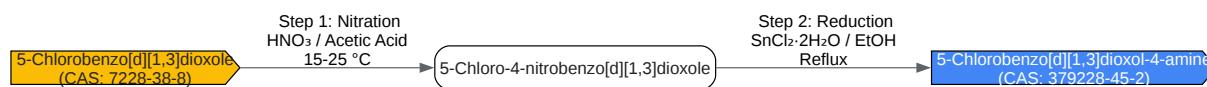
- A broad singlet for the amine (-NH_2) protons, typically in the range of 4.0-5.0 ppm, the position of which is concentration-dependent and will exchange with D_2O .
- IR (Infrared) Spectroscopy: The IR spectrum provides clear evidence of key functional groups.
 - N-H Stretching: A primary amine will show two distinct, sharp to medium bands in the $3300\text{-}3500\text{ cm}^{-1}$ region due to symmetric and asymmetric stretching.
 - Aromatic C-H Stretching: A signal just above 3000 cm^{-1} .
 - C-O Stretching: Strong bands associated with the dioxole ether linkages, typically in the $1000\text{-}1300\text{ cm}^{-1}$ range.
 - C-Cl Stretching: A band in the fingerprint region, typically $600\text{-}800\text{ cm}^{-1}$.
- Mass Spectrometry (MS): In an electron ionization (EI) experiment, the molecular ion peak (M^+) would be observed at $m/z \approx 171$. A characteristic isotopic pattern for one chlorine atom ($[\text{M}+2]^+$ peak at approximately one-third the intensity of the M^+ peak) would be a definitive feature.

Section 2: Synthesis and Purification Protocol

The synthesis of 5-Chlorobenzo[d][1,2]dioxol-4-amine is not commonly detailed. However, a logical and efficient two-step synthesis can be designed based on established organic chemistry principles: electrophilic nitration of a commercially available precursor followed by a chemoselective reduction. This approach is reliable and avoids harsh conditions that could compromise the chlorinated scaffold.

Proposed Synthetic Pathway

The pathway begins with 5-Chlorobenzo[d][1,2]dioxole (CAS: 7228-38-8) and proceeds via a nitro intermediate.



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Caption: Proposed two-step synthesis of the target compound.

Step 1: Electrophilic Nitration of 5-Chlorobenzo[d][1][2]dioxole

Causality: The methylenedioxy group is a strong activating group for electrophilic aromatic substitution, directing incoming electrophiles to the ortho positions (C4 and C7). The chloro group is a deactivating but ortho-, para-director. The combined electronics strongly favor substitution at the C4 position. Using a nitric acid/acetic acid system is a milder alternative to the more aggressive H₂SO₄/HNO₃, which helps prevent side reactions.^{[8][9]}

Protocol:

- **Setup:** Equip a three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a thermometer. Place the flask in an ice/water bath.
- **Dissolution:** To the flask, add 5-chlorobenzo[d][1][2]dioxole (1.0 eq) and glacial acetic acid (approx. 5-6 mL per gram of starting material). Stir until fully dissolved.
- **Nitrating Mixture:** In a separate beaker, carefully prepare a nitrating mixture of concentrated nitric acid (1.1 eq) in glacial acetic acid (approx. 2 mL per gram of starting material).
- **Addition:** Slowly add the nitrating mixture dropwise via the dropping funnel to the stirred solution, ensuring the internal temperature is maintained between 15-25 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 4-6 hours. Monitor reaction progress by TLC.
- **Workup:** Upon completion, pour the reaction mixture slowly into a beaker of ice water. The nitro-product should precipitate as a solid.

- Isolation: Collect the solid by vacuum filtration, wash thoroughly with water to remove residual acid, and dry under vacuum. The intermediate, 5-Chloro-4-nitrobenzo[d][1][2]dioxole, can be used in the next step, often without further purification.

Step 2: Chemoselective Reduction of the Nitro Group

Causality: The reduction of an aromatic nitro group in the presence of an aryl chloride requires a chemoselective reagent. Catalytic hydrogenation with Pd/C carries a high risk of dehalogenation.[1] Tin(II) chloride (SnCl_2) in an acidic medium is an excellent choice as it is a mild reductant that selectively reduces the nitro group to an amine without affecting the C-Cl bond.[2][10]

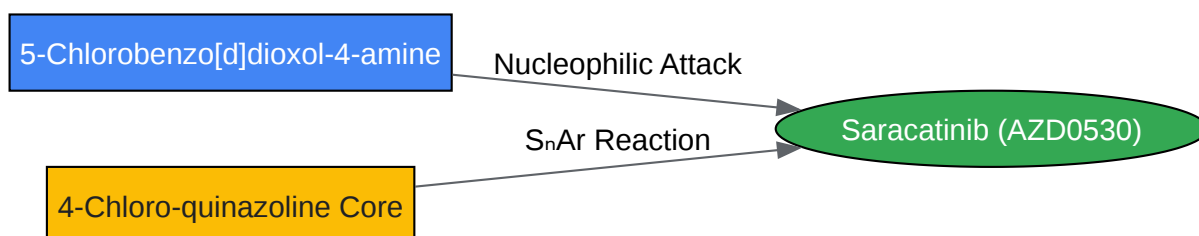
Protocol:

- Setup: To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add the crude 5-chloro-4-nitrobenzo[d][1][2]dioxole from Step 1 (1.0 eq).
- Reagents: Add ethanol as the solvent (approx. 10 mL per gram of nitro compound) followed by tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$, 4.0-5.0 eq).[10]
- Reaction: Heat the mixture to reflux (approx. 78 °C) and stir. The reaction is typically complete within 2-4 hours. Monitor by TLC until the starting material is consumed.
- Quenching & Basification: Cool the reaction to room temperature. Slowly and carefully add a concentrated aqueous solution of sodium hydroxide (e.g., 10 M NaOH) or sodium bicarbonate until the pH is basic (pH > 9). This neutralizes the acid and precipitates tin salts.
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent such as ethyl acetate (3x volumes).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude amine can be purified further by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the final product.

Section 3: Application in Drug Discovery - The Saracatinib Scaffold

The primary utility of 5-Chlorobenzo[d][1,2]dioxol-4-amine is as a scaffold in kinase inhibitor design.^[11] In Saracatinib (AZD0530), this fragment serves as the N-aryl group that binds to the "hinge region" of the ATP-binding pocket of the Src and Abl kinases.^[4] This interaction is critical for anchoring the inhibitor and achieving high potency.

The synthesis of Saracatinib involves a nucleophilic aromatic substitution (S_NAr) reaction where the amine of 5-Chlorobenzo[d][1,2]dioxol-4-amine displaces a chlorine atom on a substituted quinazoline core.^{[4][12]}



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Caption: Incorporation of the amine into the Saracatinib drug scaffold.

The specific substitution pattern—the chlorine at position 5 and the amine at position 4—is crucial. This arrangement influences the electronics and conformation of the molecule, optimizing its fit within the kinase active site and contributing to Saracatinib's high selectivity and nanomolar potency ($IC_{50} = 2.7$ nM for Src).^{[13][14]}

Section 4: Safety, Handling, and Storage

Proper handling of chemical reagents is paramount for researcher safety. The following guidelines are synthesized from available Safety Data Sheets (SDS).^[1]

Hazard Profile & Precautionary Measures

Hazard Category	Description & Precautionary Action
Acute Effects	Material may be irritating to mucous membranes and the upper respiratory tract. May be harmful if ingested or inhaled.[1]
Skin Contact	Causes skin irritation.[1] Action: Wear chemical-resistant gloves. Wash affected area immediately with soap and water.
Eye Contact	Causes serious eye irritation.[1] Action: Wear safety goggles or a face shield. In case of contact, rinse with water for 15 mins.
Inhalation	May cause respiratory irritation.[1] Action: Use only in a chemical fume hood with adequate ventilation.
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.[1]
Decomposition	Emits toxic fumes (carbon oxides, nitrogen oxides, hydrogen chloride) under fire conditions. [1]

Handling, Storage, and Spill Response

- Handling: Always handle in a well-ventilated chemical fume hood. Avoid breathing dust or vapor. Prevent contact with skin and eyes. Standard personal protective equipment (lab coat, safety goggles, nitrile gloves) is mandatory.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]
- Spill Response: For a small spill, carefully sweep up the solid material, place it in a sealed container for disposal, and clean the spill area. Avoid generating dust.

Conclusion

5-Chlorobenzo[d][1][2]dioxol-4-amine represents a specialized yet highly valuable building block for medicinal chemists and drug development scientists. Its true potential is realized

when it is strategically incorporated into larger molecules designed to interact with specific biological targets, as exemplified by its role in the potent kinase inhibitor Saracatinib. A thorough understanding of its synthesis, spectroscopic properties, and safe handling procedures, as detailed in this guide, is essential for leveraging its unique structural and electronic features in the pursuit of novel therapeutics.

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